

An In-depth Technical Guide to the Solubility Profile of 5-Chloronicotinohydrazide

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Compound of Interest

Compound Name: 5-chloronicotinohydrazide

CAS No.: 117830-18-9

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Foreword: Charting the Course for a Novel Molecule

In the landscape of pharmaceutical development, the journey of a new chemical entity from the bench to the bedside is fraught with challenges. Among the earliest and most critical hurdles is the characterization of its fundamental physicochemical properties. Of these, solubility stands as a gatekeeper, profoundly influencing a molecule's bioavailability, formulation possibilities, and ultimately, its therapeutic potential.^[1] This guide is dedicated to **5-**

chloronicotinohydrazide, a molecule of interest at the intersection of nicotinic acid derivatives and hydrazide chemistry.

While extensive public data on the solubility of **5-chloronicotinohydrazide** is not yet available, this document serves as both a theoretical framework and a practical manual for researchers. By leveraging established principles of physical chemistry, drawing parallels with structurally similar compounds, and detailing rigorous experimental protocols, we aim to provide drug development professionals with the essential tools to comprehensively map the solubility profile of this compound. This guide is structured not as a rigid template, but as a logical progression

of inquiry, mirroring the scientific process itself—from theoretical postulation to empirical validation.

Molecular Architecture: A Predictive Analysis of 5-Chloronicotinohydrazide

The solubility behavior of a compound is fundamentally dictated by its molecular structure. A thorough analysis of **5-chloronicotinohydrazide**'s architecture allows us to form educated hypotheses about its interactions with various solvents.

1.1. Chemical Identity

- IUPAC Name: 5-chloropyridine-3-carbohydrazide
- Molecular Formula: $C_6H_6ClN_3O$
- Key Structural Features:
 - Pyridine Ring: A heterocyclic aromatic ring containing a nitrogen atom, which imparts basicity and the capacity for hydrogen bonding.
 - Hydrazide Group ($-CONHNH_2$): A highly polar functional group capable of acting as both a hydrogen bond donor and acceptor. This group is a cornerstone of the molecule's polarity.
 - Chloro Substituent ($-Cl$): An electron-withdrawing group attached to the pyridine ring, which modulates the molecule's overall electron distribution and lipophilicity.

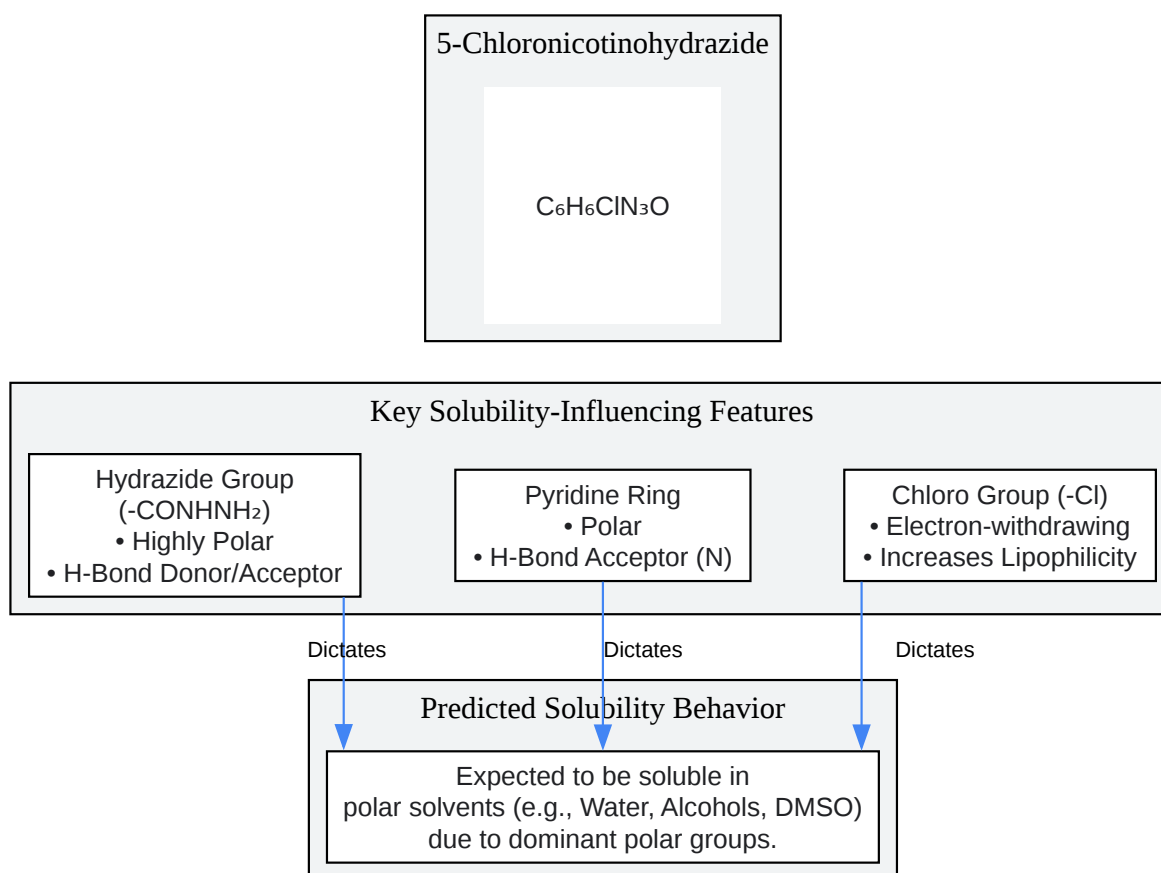
1.2. The Isoniazid Analogy: A Framework for Prediction

In the absence of direct data, we can draw valuable inferences from the well-characterized molecule, Isoniazid (pyridine-4-carbohydrazide).^[2] Isoniazid shares the core pyridine and hydrazide functionalities, differing primarily in the position of the hydrazide group and the absence of the chloro-substituent.

- Polarity: Isoniazid is a polar compound with appreciable water solubility (~140 mg/mL at 25°C) and solubility in polar organic solvents like methanol and ethanol.^{[2][3]}

- Prediction for **5-Chloronicotinohydrazide**: The presence of the highly polar hydrazide group in **5-chloronicotinohydrazide** suggests it will also be a polar molecule. The fundamental principle of "like dissolves like" dictates that polar solutes dissolve best in polar solvents.[4] Therefore, we can hypothesize that **5-chloronicotinohydrazide** will exhibit favorable solubility in polar solvents such as water, alcohols, and DMSO. The chlorine atom adds a degree of lipophilicity, which might slightly reduce its solubility in highly polar solvents like water compared to a non-halogenated analogue, while potentially improving it in less polar organic solvents.

Below is a diagram illustrating the key molecular features that govern the solubility of **5-chloronicotinohydrazide**.



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Caption: Key molecular features of **5-chloronicotinohydrazide** influencing solubility.

Guiding Principles: The Theory of Solvation

Solubility is the result of a thermodynamic balance between the energy required to break the solute-solute and solvent-solvent interactions and the energy gained from forming new solute-solvent interactions.

- Solvent Polarity: Solvents are broadly classified based on their polarity.
 - Polar Protic Solvents (e.g., Water, Methanol, Ethanol): These solvents have O-H or N-H bonds and can readily donate hydrogen bonds. They are highly effective at solvating polar molecules with hydrogen bond-donating groups, like the hydrazide moiety.
 - Polar Aprotic Solvents (e.g., DMSO, Acetone): These solvents are polar but lack O-H or N-H bonds. They can accept hydrogen bonds and dissolve polar solutes through dipole-dipole interactions.
 - Nonpolar Solvents (e.g., Hexane, Toluene): These solvents have low dielectric constants and interact primarily through weak van der Waals forces. They are generally poor solvents for polar compounds like **5-chloronicotinohydrazide**.^[4]
- Temperature: For most solid solutes, solubility increases with temperature, as the dissolution process is often endothermic.^[5] Characterizing solubility at different temperatures (e.g., ambient temperature ~25°C and physiological temperature ~37°C) is crucial for both manufacturing and biopharmaceutical assessment.^[6]

The Protocol: Experimental Determination of Equilibrium Solubility

The most reliable method for determining the thermodynamic solubility of a compound is the Shake-Flask Method.^[7] This protocol is the gold standard and provides the equilibrium solubility value, which is critical for regulatory submissions, such as for the Biopharmaceutics Classification System (BCS).^{[8][9]}

3.1. Objective

To determine the equilibrium solubility of **5-chloronicotinohydrazide** in a range of pharmaceutically relevant solvents at controlled temperatures.

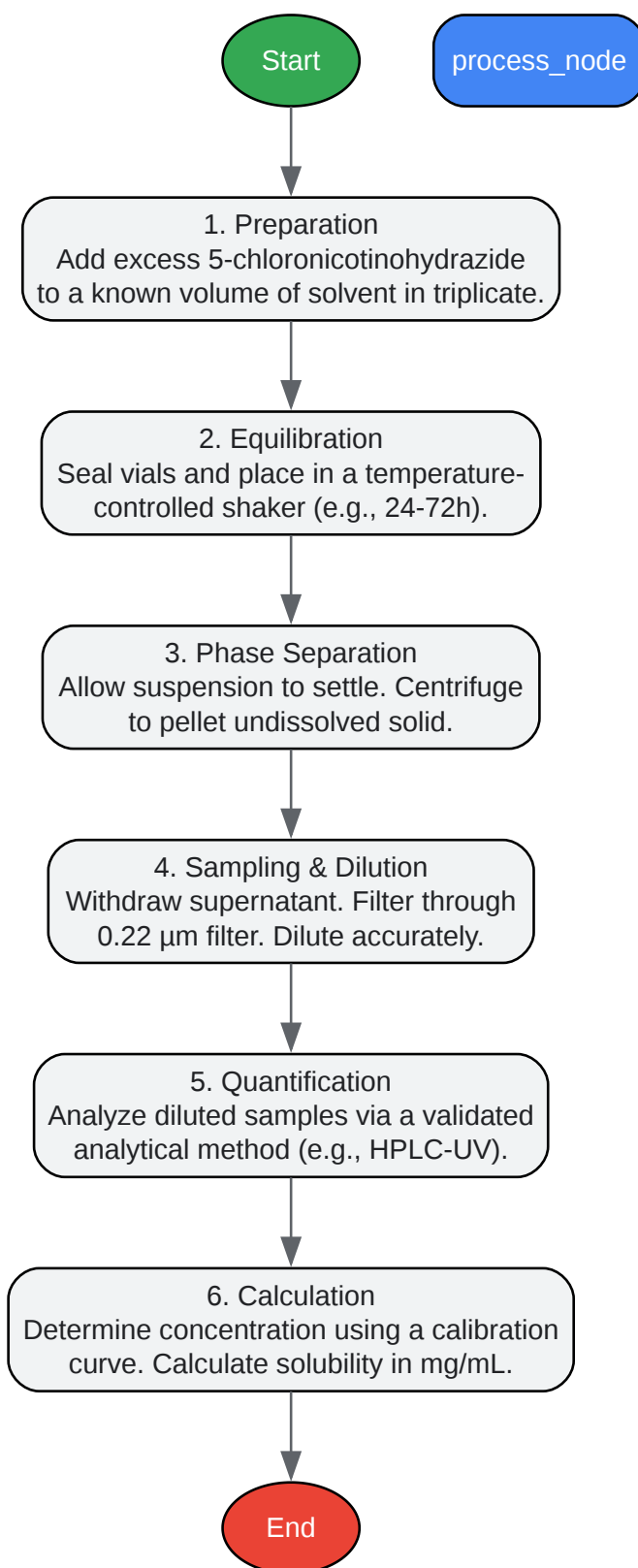
3.2. Materials & Equipment

- Solute: **5-Chloronicotinohydrazide** (purity >99%)
- Solvents:
 - Purified Water (USP/EP grade)
 - pH Buffers (e.g., pH 1.2, 4.5, 6.8)[9]
 - Methanol (HPLC grade)
 - Ethanol (95% and absolute, HPLC grade)
 - Dimethyl Sulfoxide (DMSO, ACS grade)
 - Acetone (HPLC grade)
 - Ethyl Acetate (HPLC grade)
 - Hexane (HPLC grade)
- Equipment:
 - Analytical balance (± 0.1 mg sensitivity)
 - Scintillation vials or glass flasks with screw caps
 - Orbital shaker or wrist-action shaker with temperature control
 - Constant temperature bath or incubator (e.g., $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$ and $37^{\circ}\text{C} \pm 1^{\circ}\text{C}$)
 - Centrifuge
 - Syringes and syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE or PVDF)

- Calibrated volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., UV-Vis Spectrophotometer or HPLC-UV system)

3.3. Experimental Workflow: A Step-by-Step Guide

The following diagram outlines the shake-flask method workflow.



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Caption: Standard workflow for the equilibrium shake-flask solubility determination method.

3.4. Detailed Procedure

- **Preparation:** Add an excess amount of **5-chloronicotinohydrazide** to a series of vials (in triplicate for each solvent and temperature) containing a precise volume (e.g., 5 mL) of the selected solvent. "Excess" means enough solid should remain undissolved at the end of the experiment to ensure saturation. A preliminary test can help estimate the required amount.^[8]
- **Equilibration:** Tightly seal the vials and place them in an orbital shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be established in preliminary studies.
- **Phase Separation:** After equilibration, remove the vials and allow them to stand undisturbed at the same temperature for at least 1-2 hours to allow the excess solid to settle. To ensure complete separation of the solid from the liquid phase, centrifuge the vials.
- **Sampling:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately pass the solution through a 0.22 µm syringe filter to remove any remaining microscopic particles. Self-Validation Check: Discard the first few drops from the filter to avoid any potential adsorption effects.
- **Dilution:** Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase for HPLC analysis) to a concentration that falls within the linear range of the analytical method's calibration curve.
- **Quantification:** Analyze the concentration of the diluted samples using a validated analytical method. HPLC with UV detection is a common and robust choice. A calibration curve must be prepared using standards of known concentration.
- **Calculation:** Calculate the concentration in the original undiluted supernatant, factoring in the dilution factor. This value represents the equilibrium solubility.

Data Presentation and Interpretation

Organizing the determined solubility data into a clear, comparative format is essential for analysis.

Table 1: Solubility Profile of **5-Chloronicotinohydrazide**

Solvent	Dielectric Constant (Approx.)	Solvent Type	Solubility at 25°C (mg/mL)	Solubility at 37°C (mg/mL)
Water	80.1	Polar Protic	[Experimental Value]	[Experimental Value]
pH 1.2 Buffer	~80	Polar Protic	[Experimental Value]	[Experimental Value]
pH 6.8 Buffer	~80	Polar Protic	[Experimental Value]	[Experimental Value]
Methanol	32.7	Polar Protic	[Experimental Value]	[Experimental Value]
Ethanol	24.5	Polar Protic	[Experimental Value]	[Experimental Value]
DMSO	46.7	Polar Aprotic	[Experimental Value]	[Experimental Value]
Acetone	20.7	Polar Aprotic	[Experimental Value]	[Experimental Value]
Ethyl Acetate	6.0	Moderately Polar	[Experimental Value]	[Experimental Value]
Hexane	1.9	Nonpolar	[Experimental Value]	[Experimental Value]

Interpretation of Results:

- High solubility in water, buffers, and alcohols would confirm the dominant polar nature of the molecule, driven by the hydrazide and pyridine groups.
- Solubility in DMSO and acetone would further support its polar character.

- Low solubility in ethyl acetate and hexane would be expected and would align with the "like dissolves like" principle.[\[4\]](#)
- pH-dependent solubility: Comparing results in pH 1.2, 4.5, and 6.8 buffers will reveal if the molecule's solubility is affected by ionization. The pyridine nitrogen can be protonated at low pH, which could potentially increase aqueous solubility.
- Temperature effect: An increase in solubility from 25°C to 37°C would indicate an endothermic dissolution process, which is typical for most crystalline organic compounds.[\[5\]](#)

Conclusion: From Data to Development

This guide provides a robust framework for systematically determining and understanding the solubility profile of **5-chloronicotinohydrazide**. By combining theoretical predictions based on molecular structure with a rigorous, validated experimental protocol, researchers can generate the high-quality data necessary to guide critical downstream decisions. This information is indispensable for selecting appropriate formulation strategies, predicting in vivo performance, and ensuring the successful progression of this promising molecule through the drug development pipeline.

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